

Diglycolic Acid-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diglycolic acid-d4*

Cat. No.: *B15088418*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Diglycolic acid-d4**, a deuterated analog of Diglycolic acid. This document consolidates critical information on its chemical and physical properties, analytical applications, and its role in toxicology studies, particularly concerning mitochondrial dysfunction. Detailed experimental protocols for its use as an internal standard in quantitative analysis are provided, alongside visualizations of its implicated biological pathways.

Core Concepts

Diglycolic acid-d4 (DGA-d4) is a stable isotope-labeled form of Diglycolic acid, where four hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative mass spectrometry-based analyses, as it is chemically identical to the endogenous analyte but can be distinguished by its higher mass.^[1] Diglycolic acid itself is a toxic metabolite of diethylene glycol (DEG), a compound that has been implicated in mass poisonings.^{[2][3]} Understanding the toxic mechanisms of Diglycolic acid is crucial, and DGA-d4 serves as an essential tool in such research.

Data Presentation

Quantitative data for **Diglycolic acid-d4** is summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties of **Diglycolic Acid-d4**

Property	Value	Source
Chemical Formula	C4H2D4O5	Vendor Data
Molecular Weight	138.11 g/mol	Vendor Data
CAS Number	1032504-39-4	Vendor Data
Appearance	White to off-white solid	Vendor Data
Melting Point	140-144 °C (unlabeled)	[4]
Isotopic Purity	≥ 98 atom % D	Vendor Data
Mass Shift	M+4	Vendor Data

Table 2: Analytical Characteristics of **Diglycolic Acid-d4**

Parameter	Value	Source
Primary Application	Internal Standard for Mass Spectrometry	[1]
Typical Matrix	Biological fluids (plasma, serum, urine), Tissues	[2] [5]
Quantification Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	[6]
Ionization Mode	Electrospray Ionization (ESI), typically negative mode	[6]

Experimental Protocols

The following is a detailed methodology for the quantitative analysis of Diglycolic acid in biological samples using **Diglycolic acid-d4** as an internal standard. This protocol is a composite based on established methods for similar small organic acids.

Preparation of Internal Standard Stock Solution

- Objective: To prepare a concentrated stock solution of **Diglycolic acid-d4**.
- Materials:
 - **Diglycolic acid-d4** ($\geq 98\%$ isotopic purity)
 - Methanol (LC-MS grade)
 - Calibrated analytical balance
 - Volumetric flasks (Class A)
- Procedure:
 - Accurately weigh approximately 1 mg of **Diglycolic acid-d4**.
 - Dissolve the weighed standard in a 1 mL volumetric flask with methanol to create a 1 mg/mL stock solution.
 - Vortex thoroughly to ensure complete dissolution.
 - Store the stock solution at -20°C in an amber vial.

Preparation of Working Internal Standard Solution

- Objective: To prepare a diluted working solution of the internal standard for spiking samples.
- Procedure:
 - Perform serial dilutions of the 1 mg/mL stock solution with methanol to achieve a final working concentration of 1 $\mu\text{g/mL}$.
 - Store the working solution at 4°C for daily use.

Sample Preparation (Protein Precipitation)

- Objective: To extract Diglycolic acid from a biological matrix (e.g., plasma, serum) and remove interfering proteins.
- Materials:
 - Biological sample (e.g., 100 μ L of plasma)
 - Working Internal Standard Solution (1 μ g/mL)
 - Acetonitrile (ACN) with 0.1% formic acid (ice-cold)
 - Microcentrifuge tubes (1.5 mL)
 - Vortex mixer
 - Centrifuge (capable of >10,000 x g)
- Procedure:
 - Pipette 100 μ L of the biological sample into a 1.5 mL microcentrifuge tube.
 - Add 10 μ L of the 1 μ g/mL **Diglycolic acid-d4** working solution to the sample.
 - Add 400 μ L of ice-cold acetonitrile with 0.1% formic acid to precipitate proteins.
 - Vortex the mixture vigorously for 1 minute.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Analysis

- Objective: To separate and quantify Diglycolic acid and **Diglycolic acid-d4**.
- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
- LC Parameters (Typical):

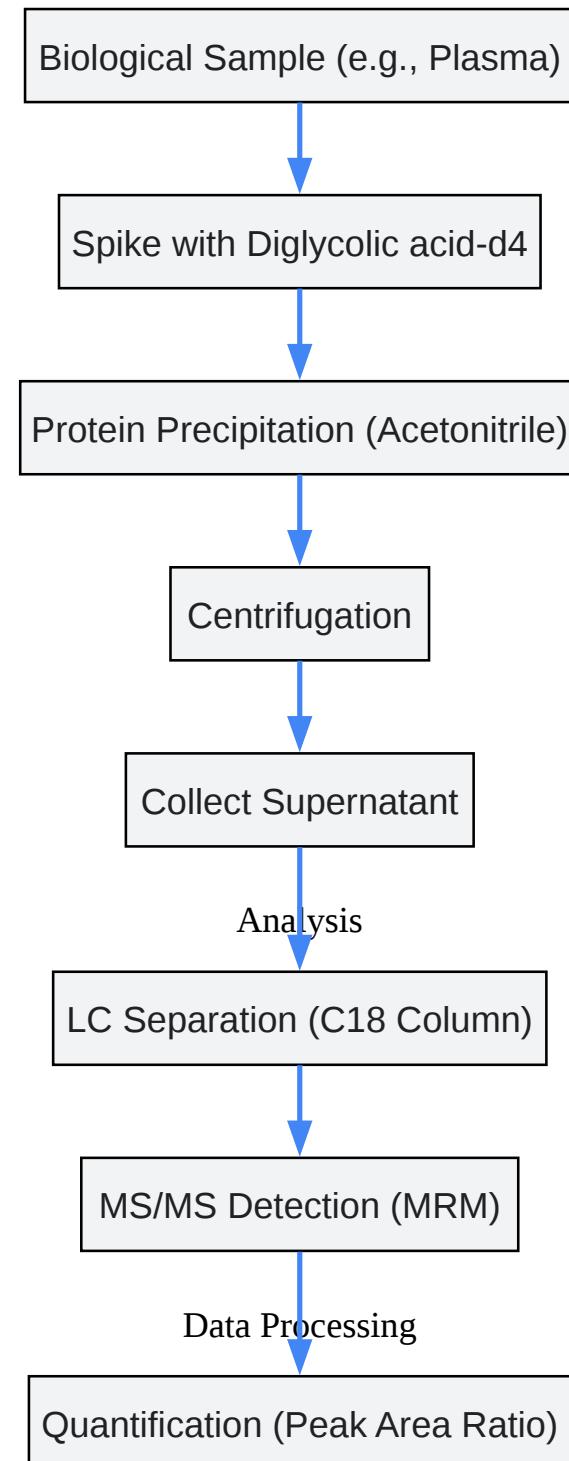
- Column: A reverse-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient: A suitable gradient to resolve the analyte from matrix components (e.g., 5% B to 95% B over 5 minutes).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- MS/MS Parameters (Typical):
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Diglycolic acid: Precursor ion (m/z) 133.0 -> Product ion (m/z) 73.0
 - **Diglycolic acid-d4**: Precursor ion (m/z) 137.0 -> Product ion (m/z) 77.0
 - Collision Energy and other parameters: Optimize for the specific instrument.

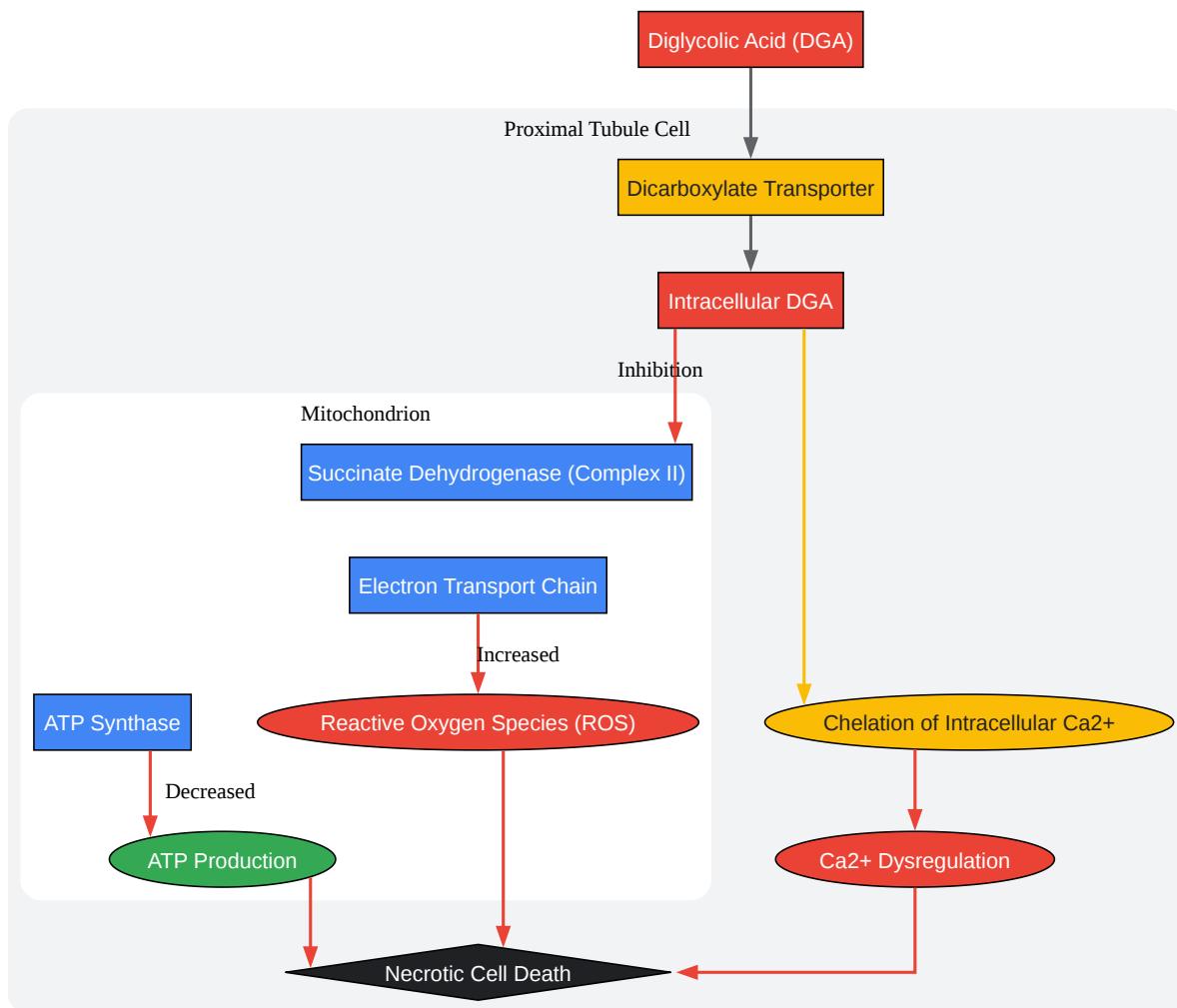
Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of the quantitative analysis of Diglycolic acid using **Diglycolic acid-d4** as an internal standard.

Sample Preparation



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